

Comprehensive Mass Spectrometry

Characterization of α,α' -Dimethylpiperazine-1,4-diethanol

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Compound of Interest

Compound Name: *α,α' -Dimethylpiperazine-1,4-diethanol*

CAS No.: 7672-76-6

Cat. No.: B3357961

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Executive Summary & Molecular Context

α,α' -Dimethylpiperazine-1,4-diethanol, systematically known as 1,4-bis(2-hydroxypropyl)piperazine (CAS: 7672-76-6), is a highly functionalized diamine diol. Featuring a rigid piperazine core flanked by two flexible 2-hydroxypropyl arms, this molecule is a critical industrial and chemical intermediate. It is extensively deployed as an advanced absorbent for [1](#)[\[1\]](#), a precursor for [2](#)[\[2\]](#), and a cross-linking catalyst in polyurethane synthesis.

Accurate mass spectrometric (MS) characterization of this compound is paramount for reaction monitoring, purity profiling, and environmental trace analysis[\[3\]](#). Because the molecule possesses both basic tertiary amines and polar hydroxyl groups, its ionization dynamics require precise analytical control to prevent in-source degradation and ensure reproducible fragmentation.

Self-Validating Analytical Workflows

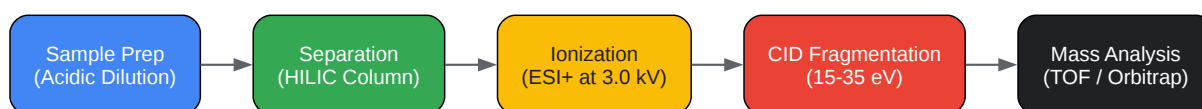
To achieve robust detection and structural elucidation, researchers must choose their ionization technique based on the analytical goal: Electrospray Ionization (ESI) for intact quantification, or Electron Ionization (EI) for library-matched structural confirmation.

Protocol A: LC-ESI-MS/MS (Trace Quantification & Intact Mass)

Causality: Standard C18 columns fail to retain highly polar, basic diamines, leading to peak tailing and ion suppression in the void volume. A Hydrophilic Interaction Liquid Chromatography (HILIC) approach ensures proper retention, while acidic modifiers guarantee complete protonation of the piperazine nitrogens.

Step-by-Step Methodology:

- **Sample Preparation:** Dilute the analyte in 50:50 Acetonitrile:Water containing 0.1% Formic Acid. Validation Check: The pH must be < 4.0 to ensure both tertiary amines are protonated, maximizing ESI+ yield.
- **Chromatographic Separation:** Inject 2 μ L onto a HILIC column (e.g., 100 x 2.1 mm, 1.7 μ m). Run a gradient from 95% Acetonitrile to 50% Acetonitrile over 5 minutes.
- **Ionization (ESI+):** Set capillary voltage to 3.0 kV and desolvation temperature to 350°C.
- **Collision-Induced Dissociation (CID):** Isolate the precursor ion $[M+H]^+$ at m/z 203 in Q1. Use Argon as the collision gas. Sweep the Collision Energy (CE) from 15 eV to 35 eV to capture both low-energy dehydration events and high-energy ring cleavages.



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LC-MS/MS Analytical Workflow for 1,4-bis(2-hydroxypropyl)piperazine.

Protocol B: GC-EI-MS (Structural Elucidation)

Causality: The high boiling point and strong hydrogen-bonding capacity of the diol groups cause severe thermal degradation and adsorption in standard GC inlets. Derivatization is mandatory to volatilize the compound intact.

Step-by-Step Methodology:

- **Derivatization:** React the sample with an excess of BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) at 70°C for 30 minutes to convert the hydroxyl groups into volatile TMS ethers. Validation Check: If the underivatized peak at m/z 202 is observed, derivatization is incomplete.
- **Separation:** Inject 1 µL (split ratio 10:1) onto a 5% phenyl-methylpolysiloxane capillary column (30m x 0.25mm x 0.25µm). Program the oven from 80°C to 280°C at 15°C/min.
- **Ionization (EI):** Operate the electron beam at the standard 70 eV. Maintain the ion source at 230°C to prevent cold spots.

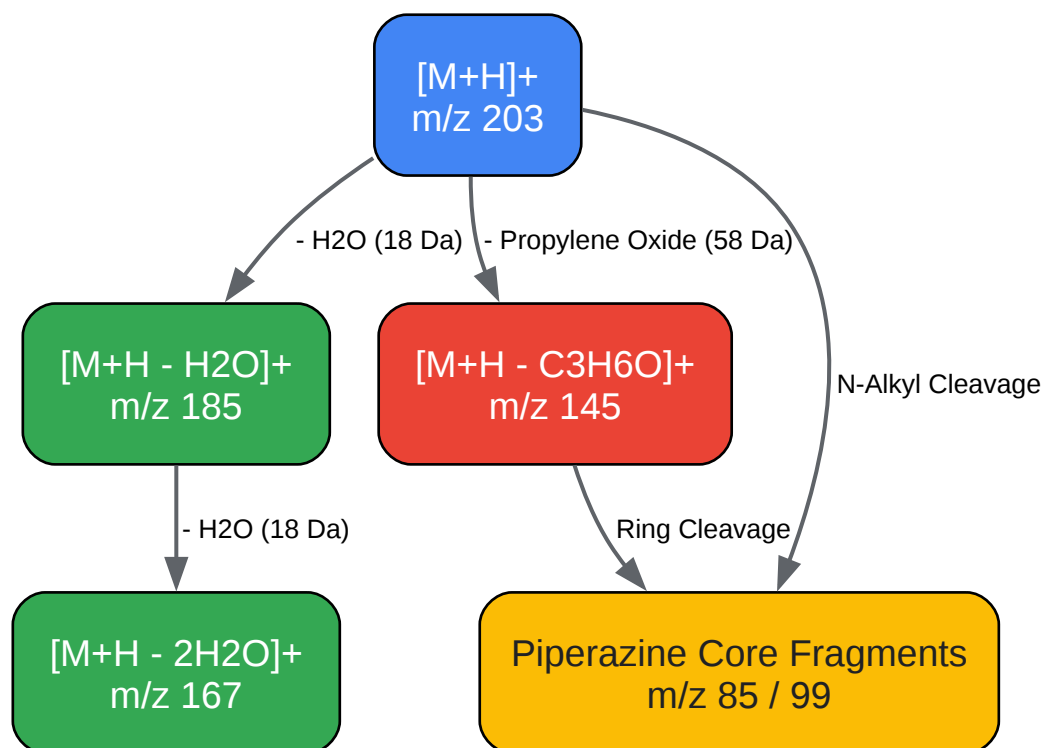
Mechanistic Elucidation of Fragmentation Pathways

ESI-CID-MS/MS Fragmentation Logic

Under ESI+ conditions, the molecule yields a dominant protonated precursor $[M+H]^+$ at m/z 203. The fragmentation is governed by the lability of the hydroxypropyl arms and the stability of the piperazine core.

- **Dehydration Cascades:** The hydroxyl groups readily undergo water loss. The first neutral loss of H₂O (-18 Da) yields m/z 185. Mechanistically, the protonated nitrogen facilitates a nucleophilic attack or elimination, forming a stable cyclic ether or an iminium ion. A subsequent loss of a second H₂O molecule yields m/z 167.
- **N-Alkyl Cleavage:** The cleavage of the C-N bond connecting the piperazine ring to the hydroxypropyl group results in the neutral loss of propylene oxide (C₃H₆O, 58 Da), yielding a prominent fragment at m/z 145. This neighboring-group participation is a hallmark of alkanolamines.
- **Piperazine Ring Opening:** At higher collision energies (>25 eV), the piperazine core itself fractures. According to established [4\[4\]](#), C-N bond cleavages within the ring yield

characteristic fragments at m/z 99 and m/z 85.



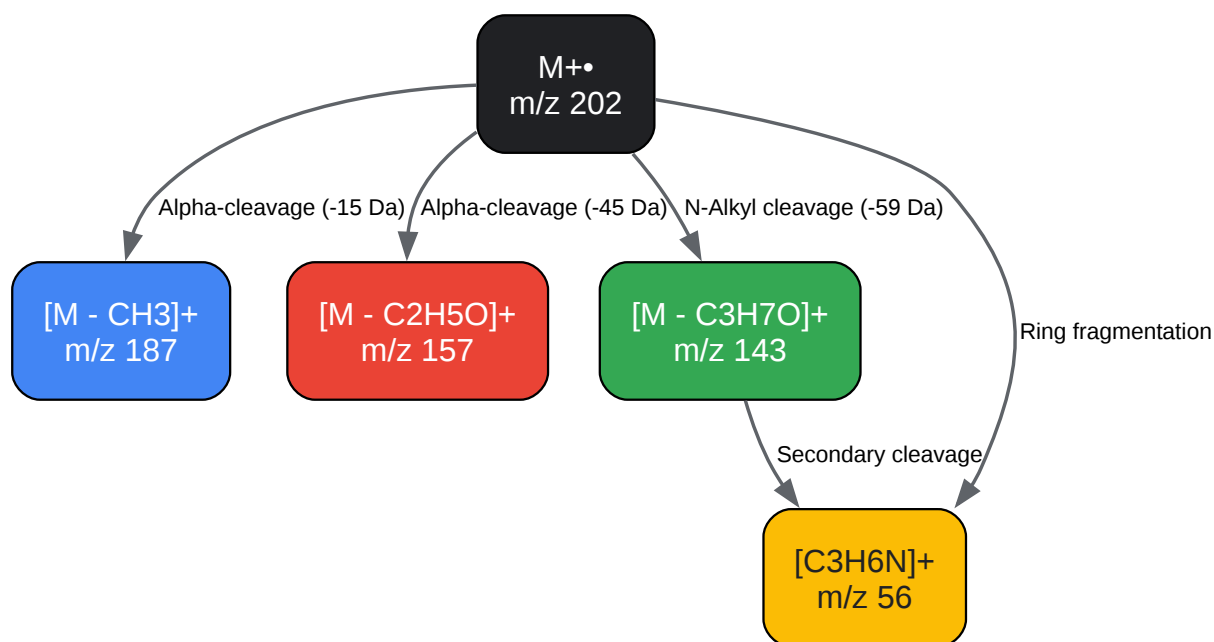
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ESI-CID-MS/MS fragmentation pathway of protonated 1,4-bis(2-hydroxypropyl)piperazine.

EI-MS (70 eV) Fragmentation Logic

Under 70 eV Electron Ionization, the radical cation $M^{+\bullet}$ is formed at m/z 202. The fragmentation is radically different from ESI, driven by the stabilization of the unpaired electron on the nitrogen atoms[3].

- **Alpha-Cleavage:** The radical site on the nitrogen drives the cleavage of adjacent C-C bonds to form stable iminium ions. The loss of a methyl radical ($\bullet CH_3$, 15 Da) from the hydroxypropyl arm yields m/z 187. The loss of the larger, more stable $\bullet CH(OH)CH_3$ radical (45 Da) is thermodynamically favored, yielding an intense peak at m/z 157.
- **Core Fragments:** The defining signature of piperazine derivatives under EI is the m/z 56 ion ($C_3H_6N^+$)[5]. This occurs when the , serving as a universal diagnostic marker for this chemical class.



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Electron Ionization (EI-MS) fragmentation logic at 70 eV.

Quantitative Data Presentation

Table 1: ESI-MS/MS Characteristic Product Ions (Precursor m/z 203)

m/z	Neutral Loss	Proposed Formula	Mechanistic Origin	Relative Abundance
203	None	$C_{10}H_{23}N_2O_2^+$	Protonated Precursor $[M+H]^+$	100% (Low CE)
185	18 Da (H_2O)	$C_{10}H_{21}N_2O^+$	Primary Dehydration	High
167	36 Da ($2H_2O$)	$C_{10}H_{19}N_2^+$	Secondary Dehydration	Medium
145	58 Da (C_3H_6O)	$C_7H_{17}N_2O^+$	Loss of Propylene Oxide	High
99	104 Da	$C_5H_{11}N_2^+$	Piperazine Ring Cleavage	Medium
85	118 Da	$C_4H_9N_2^+$	Piperazine Ring Cleavage	Low

Table 2: EI-MS (70 eV) Major Fragment Ions

m/z	Neutral Loss	Proposed Formula	Mechanistic Origin	Relative Abundance
202	None	$C_{10}H_{22}N_2O_2^{+\bullet}$	Molecular Ion $M^{+\bullet}$	Low (< 5%)
187	15 Da ($CH_3\bullet$)	$C_9H_{19}N_2O_2^+$	Alpha-cleavage	Medium
157	45 Da ($C_2H_5O\bullet$)	$C_8H_{17}N_2O^+$	Alpha-cleavage	High
143	59 Da ($C_3H_7O\bullet$)	$C_7H_{15}N_2O^+$	N-Alkyl bond cleavage	Medium
56	146 Da	$C_3H_6N^+$	Ring collapse (Aziridinium)	Base Peak (100%)

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